

4-(2,4-Dimethylphenyl)-4-hydroxybutanoic Acid: Structural Analysis & Synthetic Utility

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Compound of Interest

Compound Name: 4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid

CAS No.: 879059-50-4

Cat. No.: B3162588

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Executive Summary

4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid is a gamma-hydroxy acid (

-hydroxy acid) characterized by a butanoic acid backbone substituted at the

-position (C4) with both a hydroxyl group and a 2,4-dimethylphenyl moiety.

It primarily serves as a transient synthetic intermediate or a stable precursor in the formation of

-butyrolactones and pyridazinones. Due to the presence of both a hydroxyl group and a carboxylic acid within the same molecule, it exhibits complex equilibrium behavior, spontaneously cyclizing to form 5-(2,4-dimethylphenyl)dihydrofuran-2(3H)-one under acidic or thermal conditions. In medicinal chemistry, it represents a lipophilic analog of

-hydroxybutyric acid (GHB), potentially exhibiting altered blood-brain barrier permeability and receptor affinity.

Property	Data
Chemical Formula	C
	H
	O
Molecular Weight	208.25 g/mol
IUPAC Name	4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid
Key Precursor	4-(2,4-dimethylphenyl)-4-oxobutanoic acid (CAS 15880-03-2)
Dominant Isomer	Racemic (R/S) at C4; often isolated as the lactone. [1] [2]

Chemical Structure and Isomerism

Molecular Connectivity

The molecule consists of a lipophilic aromatic domain (2,4-dimethylphenyl) linked to a polar aliphatic tail.

- Aromatic Region:** A benzene ring substituted with methyl groups at positions 2 and 4. This specific substitution pattern (derived from m-xylene) provides steric bulk, influencing the rotational freedom of the C4-Aryl bond.
- Aliphatic Linker:** A 3-carbon chain (propionic acid moiety) attached to the benzylic carbon.
- Functional Groups:** A secondary benzylic alcohol at C4 and a terminal carboxylic acid at C1.

Stereochemistry

The C4 carbon is a chiral center. Synthetic routes typically yield the racemate (RS) unless asymmetric catalysis is employed.

- Prochiral Center:** The precursor ketone (C=O) is planar.

- Reduction: Hydride attack occurs with equal probability from the Re or Si face, yielding a 50:50 mixture of enantiomers.

Synthetic Pathways and Protocols

The synthesis of **4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid** follows a classic Friedel-Crafts Acylation followed by Carbonyl Reduction.

Step 1: Friedel-Crafts Acylation (Regioselective)

m-Xylene reacts with succinic anhydride in the presence of a Lewis acid () to form the keto-acid intermediate.

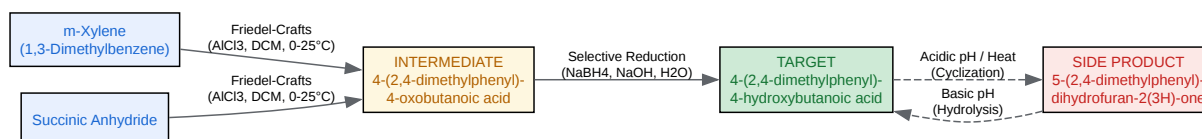
- Reagents: m-Xylene (1,3-dimethylbenzene), Succinic Anhydride, Aluminum Chloride ().
- Solvent: Dichloromethane (DCM) or Nitrobenzene.
- Regioselectivity: The directing effects of the two methyl groups favor electrophilic aromatic substitution at the 4-position (ortho to one methyl, para to the other), yielding 4-(2,4-dimethylphenyl)-4-oxobutanoic acid.

Step 2: Selective Reduction

The keto-group is reduced to a secondary alcohol.

- Reagent: Sodium Borohydride () in aqueous NaOH or Methanol.
- Conditions: 0°C to Room Temperature.
- Control Point: Stronger reducing agents (e.g.,) must be avoided to prevent reduction of the carboxylic acid to a primary alcohol (diol formation).

Visualization of Synthesis Workflow



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Caption: Synthetic route from m-xylene to the target hydroxy acid, showing the reversible lactonization pathway.

Physicochemical Properties & Reactivity

The Lactonization Equilibrium

The defining characteristic of

-hydroxy acids is their tendency to undergo intramolecular esterification (cyclization).

- Mechanism: The hydroxyl oxygen at C4 attacks the carbonyl carbon of the carboxylic acid (C1).
- Driving Force: Entropy favors the formation of the stable 5-membered furanone ring.
- pH Dependence:
 - Acidic/Neutral (pH < 7): Equilibrium shifts strongly toward the Lactone (neutral, lipophilic).
 - Basic (pH > 10): Equilibrium shifts toward the Open-Chain Carboxylate Salt (ionic, hydrophilic).

Experimental Implication: When isolating this compound, acidification of the reaction mixture often precipitates the lactone, not the free acid. To maintain the open-chain acid form, the compound is typically stored as a sodium or potassium salt.

Solubility Profile

Solvent	Behavior
Water (Neutral)	Low (Lactone form dominates and is poorly soluble).
Water (Basic)	High (Forms soluble carboxylate salt).
Ethanol/Methanol	Soluble.[2][3]
Dichloromethane	Soluble (Lactone form).

Analytical Characterization

To validate the identity of **4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid**, researchers should look for specific spectroscopic signatures. Note that spectra often show mixtures of acid and lactone unless pH is strictly controlled.

Infrared Spectroscopy (IR)

- O-H Stretch: Broad band at 3200–3500 cm
(Alcohol + Acid H-bonding).
- C=O Stretch (Acid): ~1710 cm
.
- C=O Stretch (Lactone): If cyclization occurs, a sharp band appears at ~1770 cm
(
-lactone characteristic).

Nuclear Magnetic Resonance (¹H-NMR)

- Aromatic Region: Three protons. Two doublets and one singlet (or complex multiplet depending on resolution) corresponding to the 1,2,4-substitution pattern.
- Benzylic Methine (C4-H): A triplet or doublet of doublets at
4.5–5.0 ppm. This shifts downfield if lactonized.

- Methyl Groups: Two distinct singlets around

2.2–2.4 ppm.

- Aliphatic Chain: Multiplets for the

and

methylene protons (

1.8–2.5 ppm).

Biological and Pharmaceutical Context

While this specific dimethyl derivative is not a marketed drug, it belongs to a class of 4-aryl-4-hydroxybutanoic acids investigated for two primary activities:

- GHB Receptor Ligands: As a lipophilic analog of

-hydroxybutyric acid (GHB), the addition of the aryl ring facilitates crossing the blood-brain barrier. Structure-Activity Relationship (SAR) studies suggest that bulky aryl groups at the

-position can modulate affinity for high-affinity GHB binding sites.

- NSAID Metabolites: The structural scaffold resembles metabolites of aryl-propionic acid NSAIDs (e.g., Fenbufen metabolites), where the

-hydroxy acid is an intermediate in the oxidative degradation or metabolic activation of the parent drug.

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